

# Proper Disposal of 1-Bromo-2,4,5-trichlorobenzene: A Comprehensive Guide

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## Compound of Interest

Compound Name: **1-Bromo-2,4,5-trichlorobenzene**

Cat. No.: **B050287**

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **1-Bromo-2,4,5-trichlorobenzene**, a halogenated aromatic compound. The following procedures are based on safety data sheets for the compound and structurally similar chemicals, emphasizing the importance of adhering to local, regional, and national regulations.

## Physicochemical and Hazard Data

Quantitative data for **1-Bromo-2,4,5-trichlorobenzene** and its isomers are summarized below. This information is critical for understanding the compound's properties and potential hazards.

Property	1-Bromo-2,4,5-trichlorobenzene	1-Bromo-4-chlorobenzene	1-Bromo-3-chlorobenzene	1-Bromo-2,3,5-trichlorobenzene	1-Bromo-3,4,5-trichlorobenzene
CAS Number	29682-44-8	Not specified in snippets	Not specified in snippets	81067-38-1	21928-51-8
Molecular Formula	<chem>C6H2BrCl3</chem> <sup>[1]</sup>	Not specified in snippets	<chem>C6H4BrCl</chem>	Not specified in snippets	Not specified in snippets
Molecular Weight	260.35 g/mol <sup>[1]</sup>	Not specified in snippets	191.45 g/mol	Not specified in snippets	Not specified in snippets
Appearance	Not specified	Clear colorless to light yellow liquid	Not specified in snippets	White, Solid Crystalline <sup>[2]</sup>	Not specified in snippets
Melting Point	142-143°C <sup>[1]</sup>	Not specified in snippets	Not specified in snippets	Not specified in snippets	Not specified in snippets
Boiling Point	Not specified	Not specified in snippets	196°C	Not specified in snippets	Not specified in snippets
Density	Not specified	Not specified in snippets	1.63 g/mL at 25°C	Not specified in snippets	Not specified in snippets
Flash Point	Not specified	Not specified in snippets	80°C (closed cup)	Not specified in snippets	Not specified in snippets
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation[1][3]	Harmful by inhalation and if swallowed, Irritating to eyes, respiratory system and skin, Toxic to irritation[1][3]	Skin irritation, serious eye irritation, combustible liquid	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation[2]	Not specified in snippets

aquatic  
organisms<sup>[4]</sup>

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## Experimental Protocol: Disposal of 1-Bromo-2,4,5-trichlorobenzene

This material should be treated as hazardous waste. All disposal practices must comply with local, regional, and national regulations.<sup>[5]</sup>

### 1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.  
[\[6\]](#)
- If there is a risk of dust formation or inhalation, use a particle respirator.[\[6\]](#)

### 2. Waste Collection:

- Collect waste **1-Bromo-2,4,5-trichlorobenzene** in a suitable, labeled, and sealed container.  
[\[4\]](#)
- For spills, use an inert absorbent material such as sand, vermiculite, or earth to contain the spill.[\[5\]](#)
- Carefully sweep or shovel the absorbed material into a sealed container for disposal.[\[2\]](#)[\[5\]](#)  
Avoid creating dust.[\[4\]](#)[\[6\]](#)

### 3. Chemical Waste Disposal:

- The primary recommended disposal method is incineration.[\[5\]](#)
- Dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)
- All disposal must be carried out by a licensed and approved waste disposal plant.[\[2\]](#)[\[7\]](#)

### 4. Container Disposal:

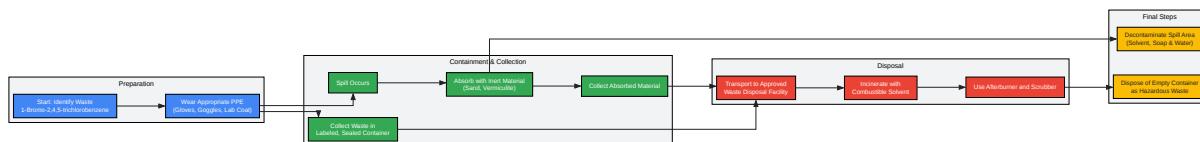
- Do not reuse empty containers.[5]
- Dispose of empty containers as unused product in accordance with approved waste disposal practices.[5]

## 5. Spill Decontamination:

- Following the removal of the spilled material, clean the spill area with a suitable solvent, followed by washing with soap and water.[5]
- Prevent runoff from entering drains or waterways.[4] If contamination occurs, advise emergency services.[4]

# Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **1-Bromo-2,4,5-trichlorobenzene**.



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Caption: Workflow for the proper disposal of **1-Bromo-2,4,5-trichlorobenzene**.

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